

# (2,3-dihydroxy-propyl)-carbamic acid tert-butyl ester IUPAC name

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## Compound of Interest

Compound Name: *tert-Butyl (2,3-dihydroxypropyl)carbamate*

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## A Technical Guide to *tert*-Butyl (2,3-dihydroxypropyl)carbamate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of ***tert*-butyl (2,3-dihydroxypropyl)carbamate**, a key intermediate in organic synthesis. The document details its chemical properties, provides an experimental protocol for its synthesis, and illustrates its synthetic pathway.

## Chemical Identity and Properties

The compound with the common name (2,3-dihydroxy-propyl)-carbamic acid *tert*-butyl ester is formally known by its IUPAC name: *tert*-butyl N-(2,3-dihydroxypropyl)carbamate.[1] It is often used as a protected form of 3-amino-1,2-propanediol, where the *tert*-butoxycarbonyl (Boc) group serves as a protecting group for the amine functionality.[2] This protection strategy is common in multi-step organic syntheses, particularly in the development of pharmaceutical compounds.

Table 1: Physicochemical Properties of *tert*-Butyl N-(2,3-dihydroxypropyl)carbamate

Property	Value	Source
IUPAC Name	tert-butyl N-(2,3-dihydroxypropyl)carbamate	PubChem[1]
CAS Number	137618-48-5	Sigma-Aldrich[2]
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO <sub>4</sub>	PubChem[1]
Molecular Weight	191.22 g/mol	PubChem[1], Sigma-Aldrich[2]
Appearance	White solid	Sigma-Aldrich[2]
Melting Point	60-63 °C (lit.)	Sigma-Aldrich[2], Thomas Scientific[3]
InChI Key	OWAMQHJJPVUGZSB-UHFFFAOYSA-N	Sigma-Aldrich[2]
SMILES	<chem>CC(C)(C)OC(=O)NCC(O)CO</chem>	Sigma-Aldrich[2]

## Synthesis of tert-Butyl N-(2,3-dihydroxypropyl)carbamate

The synthesis of tert-butyl N-(2,3-dihydroxypropyl)carbamate typically involves the protection of the amino group of 3-amino-1,2-propanediol using di-tert-butyl dicarbonate (Boc anhydride). This reaction is a standard procedure for introducing the Boc protecting group onto a primary amine.

This protocol is a representative method for the synthesis of tert-butyl N-(2,3-dihydroxypropyl)carbamate.

Materials:

- 3-amino-1,2-propanediol
- Di-tert-butyl dicarbonate (Boc)<sub>2</sub>O
- Dichloromethane (DCM) or Tetrahydrofuran (THF)

- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolution: Dissolve 3-amino-1,2-propanediol (1.0 equivalent) in a suitable solvent such as dichloromethane (DCM) or a mixture of THF and water in a round-bottom flask.
- Cooling: Cool the solution to 0 °C in an ice bath with stirring.
- Addition of Boc Anhydride: Add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise to the cooled solution.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
  - Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the organic solvent.
  - Add water to the residue and transfer the mixture to a separatory funnel.
  - Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3x).
  - Combine the organic extracts and wash sequentially with saturated aqueous  $\text{NaHCO}_3$  solution and brine.

- **Drying and Concentration:** Dry the combined organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product, tert-butyl N-(2,3-dihydroxypropyl)carbamate, can be purified by column chromatography on silica gel or by recrystallization to afford a white solid.[2][4]

## Applications in Research and Drug Development

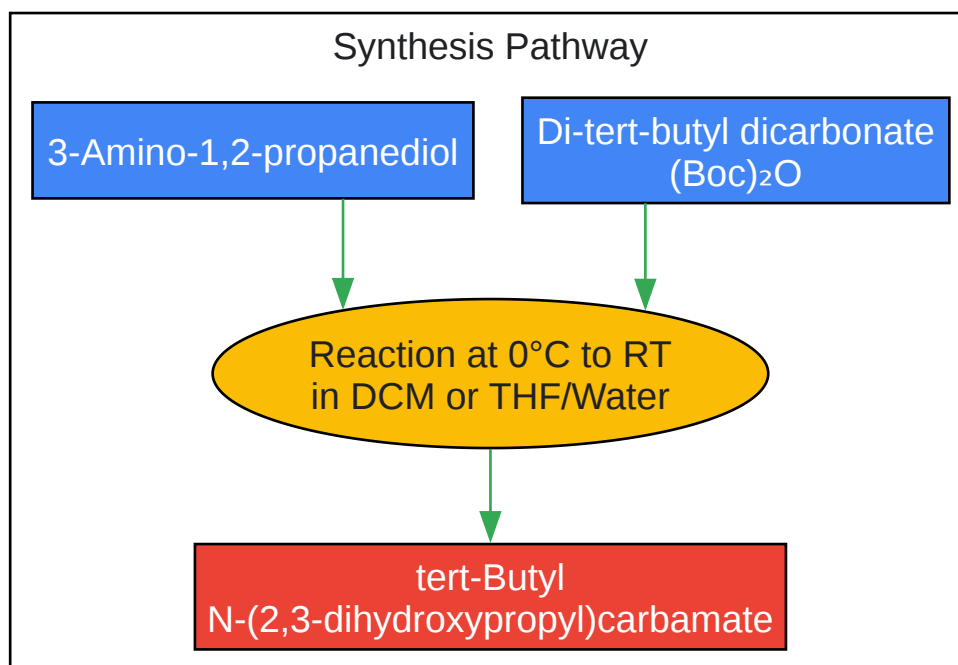
tert-Butyl N-(2,3-dihydroxypropyl)carbamate serves as a valuable building block in organic synthesis. The diol functionality allows for further chemical transformations, while the Boc-protected amine remains unreactive until deprotection is desired.

Key Applications:

- **Synthesis of Chiral Building Blocks:** The 2-hydroxy group can be targeted for stereospecific reactions, making it a precursor for chiral molecules.
- **Preparation of Pharmaceutical Intermediates:** It is a key component in the synthesis of more complex molecules with potential therapeutic applications. The carbamate functional group is a structural motif found in numerous drugs.[5]
- **Mass Spectrometry:** It has been used in the preparation of isobaric mix solutions for post-column infusion experiments in single-stage orbitrap mass spectrometric analysis.[6]

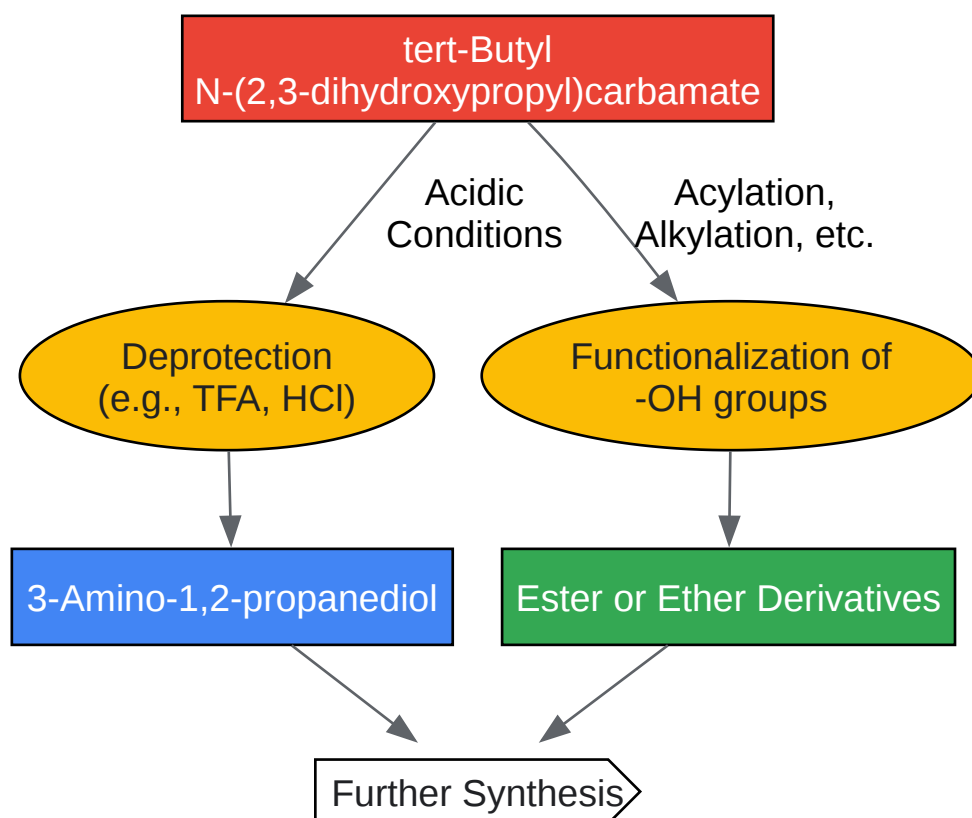
## Visualized Synthetic Pathway and Applications

The following diagrams illustrate the synthesis and utility of tert-butyl N-(2,3-dihydroxypropyl)carbamate.



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Caption: Synthetic route to tert-Butyl N-(2,3-dihydroxypropyl)carbamate.



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Caption: Utility of the target compound as a synthetic intermediate.

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## References

- 1. tert-butyl N-(2,3-dihydroxypropyl)carbamate | C<sub>8</sub>H<sub>17</sub>NO<sub>4</sub> | CID 4206999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. thomassci.com [thomassci.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Carbamate Group as Structural Motif in Drugs: A Review of Carbamate Derivatives used as Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. N-(2,3-二羟基丙基)氨基甲酸叔丁酯 97% | Sigma-Aldrich [sigmaaldrich.com]
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